

Application Note: Quantitative Analysis of Serratiopeptidase Using High-Performance Liquid Chromatography (HPLC)

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Compound of Interest

Compound Name: *Serratol*

Cat. No.: *B13420345*

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Introduction

Serratiopeptidase is a proteolytic enzyme with potent anti-inflammatory properties, widely used in clinical practice. Accurate and precise quantification of Serratiopeptidase in bulk drug, pharmaceutical formulations, and biological matrices is crucial for quality control, formulation development, and pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) offers a sensitive, specific, and reliable method for this purpose. This application note details validated RP-HPLC methods for the quantitative determination of Serratiopeptidase.

Principle of the Method

Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) separates molecules based on their hydrophobicity. A non-polar stationary phase (e.g., C8 or C18) is used with a polar mobile phase. Serratiopeptidase is injected into the system and, depending on its affinity for the stationary phase, is separated from other components in the sample. The concentration of the eluted Serratiopeptidase is quantified by a UV detector at a specific wavelength.

Experimental Protocols

This section provides detailed protocols for the quantitative analysis of Serratiopeptidase using RP-HPLC, including methods for analyzing Serratiopeptidase in combination with other drugs.

Method 1: Simultaneous Estimation of Serratiopeptidase, Aceclofenac, and Paracetamol

This method is adapted for the simultaneous determination of Serratiopeptidase, Aceclofenac, and Paracetamol in pharmaceutical dosage forms.[\[1\]](#)[\[2\]](#)

1. Chromatographic Conditions:

- HPLC System: Agilent RP-HPLC 1200 series with a binary pump, autosampler, and Diode Array Detector (DAD).[\[1\]](#)
- Column: C18 Column (4.6 x 150 mm, 5 μ m).[\[1\]](#)
- Mobile Phase: Methanol: Water (50:50 v/v).[\[1\]](#)[\[2\]](#)
- Flow Rate: 0.4 mL/min.[\[1\]](#)[\[2\]](#)
- Detection Wavelength: 327 nm.[\[1\]](#)[\[2\]](#)
- Injection Volume: 10 μ L.[\[1\]](#)
- Software: EZChrome Elite.[\[1\]](#)

2. Preparation of Standard Solutions:

- Standard Stock Solution (500 μ g/mL): Accurately weigh 20 mg of Serratiopeptidase, Aceclofenac, and Paracetamol standards separately and dissolve in 20 mL of methanol. Make up the volume to 40 mL with methanol.[\[1\]](#)
- Working Standard Solution: Prepare a mixed standard solution by combining aliquots of the stock solutions to achieve the desired concentrations for the calibration curve.[\[1\]](#)

3. Preparation of Sample Solution:

- Weigh and powder 20 tablets.
- Accurately weigh a quantity of the powder equivalent to the dosage form and dissolve it in 10 mL of the mobile phase.

- Ultrasonicate the solution to ensure complete dissolution.
- Filter the solution through a 0.22 µm syringe filter before injection.[1]

4. Calibration Curve:

- Prepare a series of dilutions from the working standard solution to cover the concentration range of 2-10 µg/mL for Serratiopeptidase.[1][2]
- Inject each concentration and plot the peak area against the concentration to construct the calibration curve.

Method 2: Simultaneous Estimation of Serratiopeptidase and Diclofenac Sodium

This isocratic RP-HPLC method is designed for the simultaneous quantification of Serratiopeptidase and Diclofenac Sodium in tablet dosage forms.[3]

1. Chromatographic Conditions:

- HPLC System: HPLC system with a UV detector.
- Column: WATERS XTERRA RP8 (4.6 x 150 mm, 5 µm).[3]
- Mobile Phase: Ortho Phosphoric acid buffer: Methanol (70:30 v/v), with the pH adjusted to 3.[3]
- Flow Rate: 1.0 mL/min.[3]
- Detection Wavelength: 262 nm.[3]

2. Preparation of Buffer:

- Dissolve 6.24 g of sodium dihydrogen phosphate dihydrate and 0.68 mL of phosphoric acid in 1000 mL of distilled water. Adjust the pH to 3 with Ortho Phosphoric acid.[3]

3. Preparation of Standard Solutions:

- **Standard Stock Solution:** Accurately weigh 30 mg of Serratiopeptidase and 150 mg of Diclofenac sodium and transfer to a 50 mL volumetric flask. Add 50 mL of the mobile phase and sonicate for 30 minutes. Dilute to the mark with the mobile phase.[3]
- **Working Standard Solution:** Pipette 5 mL of the filtrate into a 25 mL volumetric flask and make up the volume with the mobile phase.[3]

4. Preparation of Sample Solution:

- Weigh and finely powder 20 tablets.
- Accurately weigh an amount of powder equivalent to 30 mg of Serratiopeptidase and 150 mg of Diclofenac sodium and transfer it into a 50 mL volumetric flask containing 50 mL of mobile phase.
- Sonicate for 30 minutes and then dilute to 50 mL with the mobile phase.
- Filter the solution through a 0.45 µm membrane filter.
- Pipette 5 mL of the filtrate into a 25 mL volumetric flask and make up the volume with the mobile phase.[3]

Data Presentation

The quantitative data from various validated HPLC methods for Serratiopeptidase are summarized in the tables below for easy comparison.

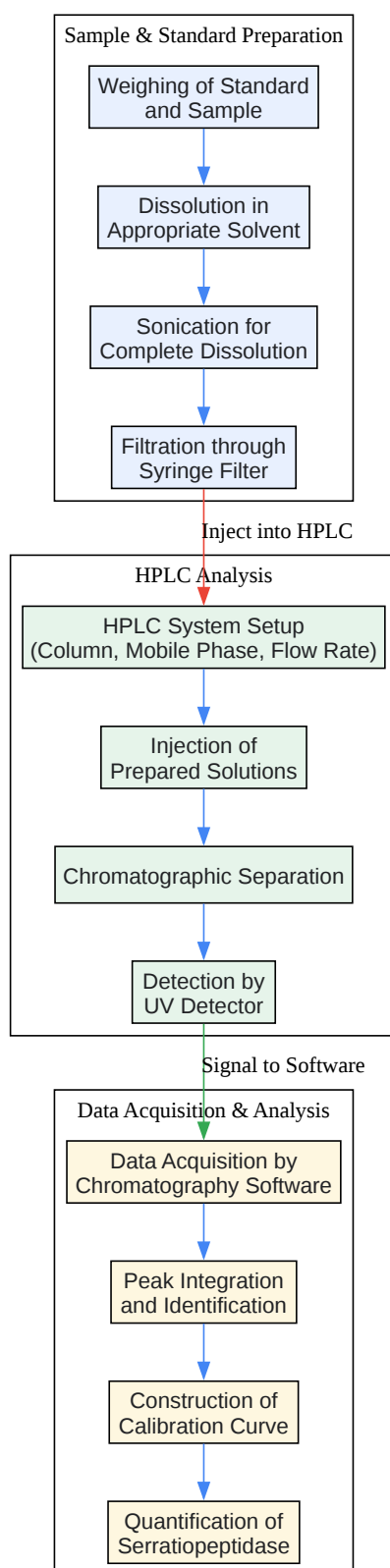
Table 1: Chromatographic Conditions for HPLC Analysis of Serratiopeptidase

Parameter	Method 1 (with Aceclofenac & Paracetamol)[1][2]	Method 2 (with Diclofenac Sodium) [3]	Method 3 (with Aceclofenac)[4]
Stationary Phase	C18 (4.6 x 150 mm, 5 µm)	WATERS XTERRA RP8 (4.6 x 150 mm, 5 µm)	Inertsil-ODS C18 (250 x 4.6 mm, 5 µm)
Mobile Phase	Methanol: Water (50:50 v/v)	Ortho Phosphoric acid buffer: Methanol (70:30 v/v), pH 3	Methanol: Buffer (KH ₂ PO ₄ 0.1 M) (80:20 v/v), pH 2.5
Flow Rate	0.4 mL/min	1.0 mL/min	1.0 mL/min
Detection Wavelength	327 nm	262 nm	270 nm
Retention Time (min)	Not specified for Serratiopeptidase alone	5.480	4.317

Table 2: Method Validation Parameters for HPLC Analysis of Serratiopeptidase

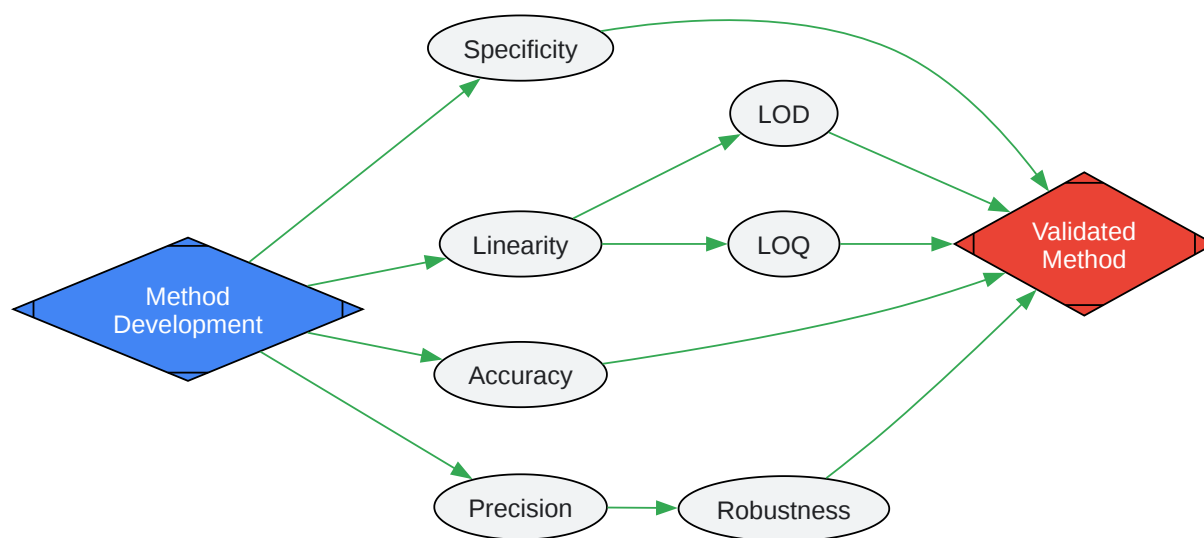
Parameter	Method 1 (with Aceclofenac & Paracetamol)[1][2]	Method 2 (with Diclofenac Sodium) [3]	Method 3 (with Etoricoxib)[5]
Linearity Range (µg/mL)	2-10	60-180	2-10
Correlation Coefficient (r ²)	0.9817	0.998	Not specified
LOD (µg/mL)	Not specified	2.2767	0.0679
LOQ (µg/mL)	Not specified	Not specified	0.2060
Accuracy (% Recovery)	Not specified	Not specified	Not specified

Mandatory Visualizations



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Caption: Experimental workflow for the quantitative analysis of Serratiopeptidase by HPLC.



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Caption: Logical relationship of parameters in HPLC method validation.

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References

- 1. longdom.org [longdom.org]
- 2. researchgate.net [researchgate.net]
- 3. ijrpn.com [ijrpn.com]
- 4. erpublications.com [erpublications.com]
- 5. ipharmsciencia.edwiserinternational.com [ipharmsciencia.edwiserinternational.com]

- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Serratiopeptidase Using High-Performance Liquid Chromatography (HPLC)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13420345#quantitative-analysis-of-serratiopeptidase-using-hplc\]](https://www.benchchem.com/product/b13420345#quantitative-analysis-of-serratiopeptidase-using-hplc)

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